Purity analysis of N-Isopropyl-3-phenyl-1-propanamine using LC-MS

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Compound of Interest

Compound Name:	*N-Isopropyl-3-phenyl-1-propanamine hydrochloride*
CAS No.:	*83979-37-7*
Cat. No.:	*B3156866*

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An Objective Guide to the Purity Analysis of N-Isopropyl-3-phenyl-1-propanamine using Liquid Chromatography-Mass Spectrometry (LC-MS)

Executive Summary

The robust characterization of active pharmaceutical ingredients (APIs) is fundamental to drug safety and efficacy. N-Isopropyl-3-phenyl-1-propanamine, as a key chemical entity, requires stringent purity assessment to identify and quantify process-related impurities and potential degradants. This guide provides an in-depth comparison of two distinct Liquid Chromatography-Mass Spectrometry (LC-MS) methodologies for its purity analysis: a high-throughput UPLC-Tandem Quadrupole MS (TQ-MS) method optimized for speed and sensitivity in a quality control (QC) environment, and a high-resolution HPLC-QTOF/Orbitrap MS method designed for comprehensive impurity identification and structural elucidation in a research and development setting. Through detailed experimental protocols, comparative data, and mechanistic explanations, this document serves as a practical resource for scientists and researchers in drug development, enabling the selection of the most appropriate analytical strategy based on specific project requirements.

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Introduction: The Imperative for Purity Analysis

N-Isopropyl-3-phenyl-1-propanamine is a secondary amine whose therapeutic potential and safety profile are intrinsically linked to its purity. The presence of unwanted chemical entities, even in trace amounts, can significantly impact a drug's efficacy and safety.[1] Regulatory bodies worldwide, guided by frameworks such as the International Council for Harmonisation (ICH) guidelines, mandate rigorous control over impurities in new drug substances.[2][3] The ICH Q3A(R2) guideline defines an impurity as any component that is not the defined chemical entity, which can arise from the synthesis, purification, or storage of the API.[2][4]

Liquid Chromatography-Mass Spectrometry (LC-MS) has become an indispensable tool in pharmaceutical analysis, offering unparalleled sensitivity and selectivity for detecting and quantifying these impurities.[3][5] The coupling of liquid chromatography's separation power with mass spectrometry's definitive identification capabilities allows for the creation of a detailed "impurity profile," a comprehensive description of the impurities present in a drug substance.[6] This guide compares two powerful LC-MS approaches to illustrate the trade-offs between speed, sensitivity, and the depth of structural information, providing a clear framework for methodological selection.

The Analytical Challenge: Profiling Potential Impurities

A robust analytical method must be capable of separating and detecting all potential impurities. For N-Isopropyl-3-phenyl-1-propanamine, these can be categorized as follows:

- Process-Related Impurities: These originate from the manufacturing process and include unreacted starting materials (e.g., 3-phenylpropanal, isopropylamine), intermediates, and by-products from side reactions.[7][8] For instance, if the synthesis involves the reduction of a precursor ketone, incomplete reduction could leave traces of the starting ketone in the final product.[7]

- Stereoisomeric Impurities: If the synthesis is stereospecific, the undesired enantiomer or diastereomer is a critical impurity to monitor.

- Degradation Products: These form during storage or upon exposure to stress conditions like heat, light, humidity, or oxidation.[9] For an amine, oxidation can be a significant degradation

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pathway.

Identifying these impurities is often challenging as their structures may be unknown and they are typically present at low concentrations relative to the main API peak.[6]

Comparative LC-MS Methodologies

The choice of an LC-MS method is dictated by the analytical goal. For routine quality control (QC), speed and quantitative accuracy for known impurities are paramount. For process development or forced degradation studies, the ability to identify unknown compounds is critical.

Method A: High-Throughput UPLC-Tandem Quadrupole MS (TQ-MS)

This approach prioritizes speed and sensitivity for targeted analysis. It is ideal for a QC environment where known impurities must be quantified against predefined limits. The use of Ultra-High-Performance Liquid Chromatography (UHPLC) with sub-2 µm particle columns dramatically reduces run times, while the tandem quadrupole mass spectrometer, operating in Multiple Reaction Monitoring (MRM) mode, provides exceptional sensitivity and selectivity.[5]

Method B: High-Resolution Orthogonal HPLC-HRMS (QTOF/Orbitrap)

This methodology is designed for comprehensive screening and identification of unknown impurities. It employs High-Resolution Mass Spectrometry (HRMS), such as Quadrupole Time-of-Flight (QTOF) or Orbitrap systems, which provide highly accurate mass measurements.[10] This accuracy allows for the determination of elemental compositions for both the parent ion and its fragments, which is crucial for elucidating the structures of unknown impurities.[10] To enhance selectivity, this method often uses a different, or "orthogonal," column chemistry (e.g., Pentafluorophenyl - PFP) compared to standard C18 phases, altering the separation mechanism and resolving compounds that might co-elute on a C18 column.[11][12]

Experimental Design and Protocols

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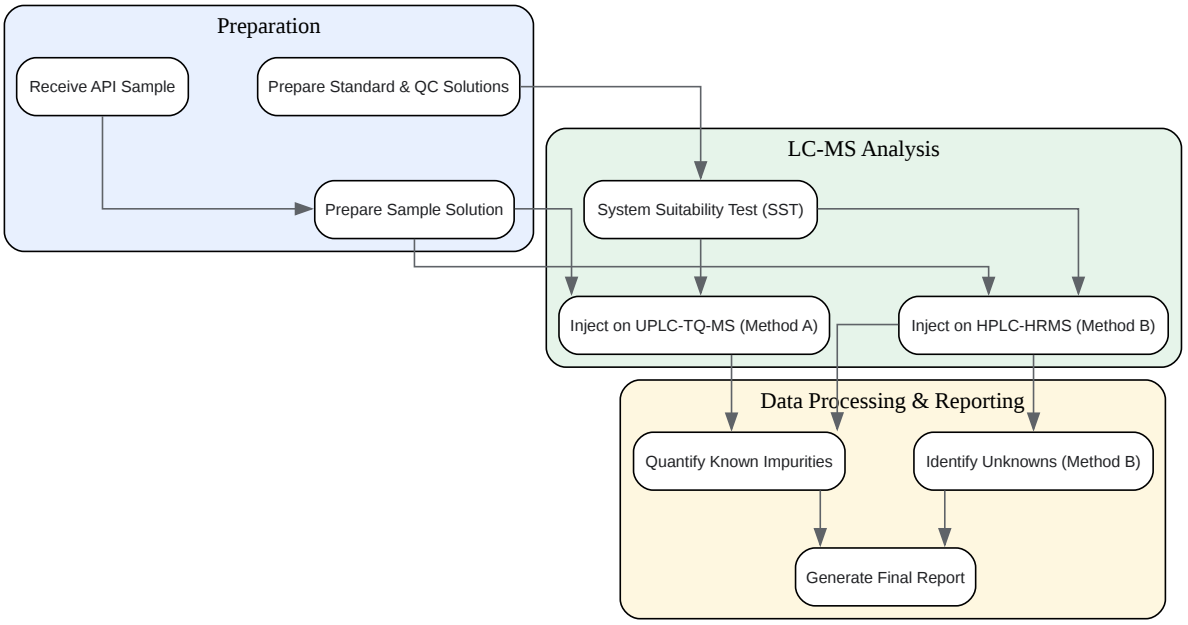
The following sections detail the step-by-step protocols for implementing and comparing the two methodologies.

Overall Experimental Workflow

The general workflow for purity analysis follows a structured sequence from sample preparation through data analysis and reporting.



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Caption: General workflow for LC-MS purity analysis.

Materials and Reagents

- N-Isopropyl-3-phenyl-1-propanamine Reference Standard (>99.5% purity)

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- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (Type I, 18.2 MΩ·cm)
- Formic acid (LC-MS grade, >99%)
- Ammonium formate (LC-MS grade)

Standard and Sample Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve the N-Isopropyl-3-phenyl-1-propanamine reference standard in a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution. If impurity standards are available, prepare them similarly.
- Working Standard Solution (1 µg/mL): Dilute the stock solution with the mobile phase A to achieve a final concentration of approximately 1 µg/mL. This is used for system suitability and as a reference.
- Sample Solution (1 mg/mL): Prepare the API sample to be tested at a concentration of 1 mg/mL in the same diluent as the stock solution.
- Spiked Sample: For accuracy assessment, spike the sample solution with known amounts of impurity standards at relevant concentration levels (e.g., 0.05%, 0.1%, 0.15% of the API concentration).[13]

LC-MS Method Parameters

The following table provides a direct comparison of the instrumental parameters for both methods. The mobile phases are kept consistent to highlight the differences in column technology and gradient profiles. Mobile phases must be volatile for MS compatibility.[13]

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Parameter	Method A: UPLC-TQ-MS	Method B: HPLC-HRMS (QTOF/Orbitrap)
LC System	UHPLC/UPLC System	HPLC or UHPLC System
Column	Acquity UPLC BEH C18 (50 x 2.1 mm, 1.7 µm)	InfinityLab Poroshell 120 PFP (100 x 3.0 mm, 2.7 µm)[14]
Mobile Phase A	0.1% Formic Acid in Water	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile	0.1% Formic Acid in Acetonitrile
Flow Rate	0.5 mL/min	0.4 mL/min
Gradient	5% B to 95% B in 3 min, hold 1 min, re-equilibrate 1 min	10% B to 90% B in 10 min, hold 2 min, re-equilibrate 3 min
Column Temp.	40 °C	40 °C
Injection Vol.	1 µL	2 µL
MS System	Tandem Quadrupole (TQ)	QTOF or Orbitrap
Ionization Mode	ESI+ (Electrospray Ionization, Positive)	ESI+
Scan Mode	MRM (for knowns) & Full Scan (for screening)	Full Scan (MS1) & Data-Dependent MS/MS (ddMS2)
Mass Range	50 - 500 m/z (Full Scan)	70 - 700 m/z
Resolution	Unit Resolution	>20,000 FWHM
Capillary Voltage	3.0 kV	3.5 kV

Method Validation Protocol

A developed LC-MS method must be validated to ensure it is fit for its intended purpose.[15] [16] Validation should be performed according to ICH Q2(R1) guidelines and includes:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by separating known impurities and analyzing

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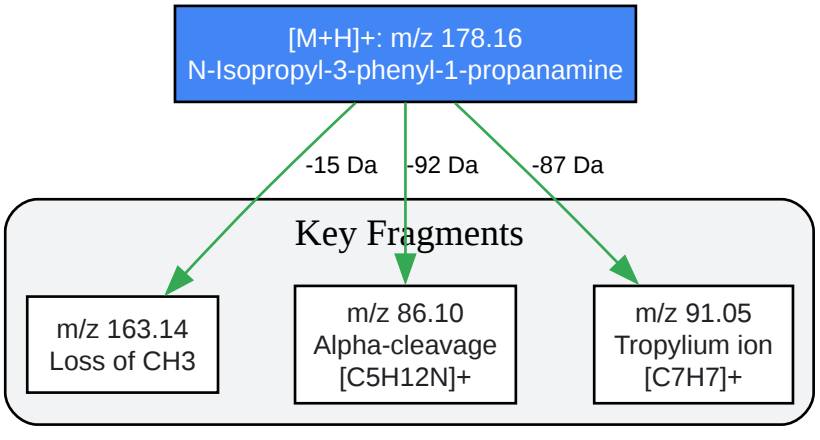
placebo/blank samples. MS detection inherently enhances specificity.[13]

- Linearity: Assessed at a minimum of five concentration levels, typically from the reporting threshold (e.g., 0.05%) to 150% of the specification limit.[13]
- Limit of Detection (LOD) & Limit of Quantification (LOQ): The lowest concentrations at which the analyte can be reliably detected and quantified, respectively. The LOQ must be at or below the reporting threshold.[9]
- Accuracy: Determined by analyzing spiked samples at multiple levels and calculating the percent recovery.
- Precision: Evaluated at the levels of repeatability (intra-day) and intermediate precision (inter-day, different analyst/instrument).
- Robustness: Deliberate small variations are made to method parameters (e.g., pH ±0.2, column temperature ±5°C) to assess the method's reliability.[13]

Results and Discussion

Mass Spectrometric Identification and Fragmentation

N-Isopropyl-3-phenyl-1-propanamine has a monoisotopic mass of 177.1518 g/mol ([C12H19N]+). In positive ion mode ESI-MS, it will be detected as the protonated molecule [M+H]+ at m/z 178.1596. The fragmentation pattern in MS/MS is critical for structural confirmation. For aliphatic amines, alpha-cleavage (cleavage of the C-C bond adjacent to the nitrogen) is a predominant fragmentation pathway.[17][18]



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Caption: Predicted MS/MS fragmentation pathway for [M+H]+.

- Alpha-Cleavage: The most characteristic fragmentation is the cleavage of the bond between the first and second carbon of the propyl chain, leading to the loss of a neutral phenylmethyl radical and formation of the stable iminium ion at m/z 86.10. This is often the base peak.[19] [20]
- Tropylium Ion: Another common fragmentation for compounds containing a benzyl group is the formation of the tropylium ion at m/z 91.05.
- Loss of Methyl: Loss of a methyl group from the isopropyl moiety can result in a fragment at m/z 163.14.

The high-resolution data from Method B allows for confirmation of these fragments' elemental compositions, providing a high degree of confidence in the identification of the API and its structurally related impurities.

Comparative Performance Data

The performance of each method was evaluated based on key validation parameters. The data presented below is representative of what can be expected from these two approaches.

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Parameter	Method A: UPLC-TQ-MS	Method B: HPLC-HRMS	Causality and Rationale
Run Time	5 minutes	15 minutes	The shorter column and faster gradient in Method A are optimized for throughput. Method B requires a longer gradient for better resolution of complex mixtures.
Resolution (Rs)	>1.8 between critical pairs	>2.5 between critical pairs	The longer column and different stationary phase (PFP) in Method B provide orthogonal selectivity, improving separation of structurally similar compounds.[6]
Linearity (R^2)	>0.999 for known impurities	>0.998 for known impurities	Both methods show excellent linearity. The TQ-MS in MRM mode often provides slightly better quantitative precision.
LOQ (% of API)	0.01% (0.1 µg/mL)	0.025% (0.25 µg/mL)	The targeted MRM mode of the TQ-MS is inherently more sensitive than the full scan mode of an HRMS, leading to lower limits of quantification.[5][21]

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Mass Accuracy	N/A (Unit Resolution)	< 3 ppm	This is the key advantage of Method B. High mass accuracy is essential for confidently determining the elemental formula of unknown impurities. [10]
Unknown ID	Limited (Nominal Mass Only)	Excellent	Method B is designed for this purpose. Accurate mass MS1 and MS/MS fragmentation data allow for structural elucidation of novel impurities.

Choosing the Right Method: A Practical Guide

The choice between these methods is a strategic one based on the stage of drug development.

- Use Method A (UPLC-TQ-MS) for:
  - Routine QC Testing: When analyzing commercial batches against a defined specification list of impurities. Its speed allows for high sample throughput.
  - Cleaning Validation: To rapidly and sensitively detect API residues on manufacturing equipment.[5]
  - Pharmacokinetic Studies: When high sensitivity is required for analyzing low-level metabolites in complex biological matrices.[22]
- Use Method B (HPLC-HRMS) for:
  - Process Development & Optimization: To identify and track the formation of by-products under different synthetic conditions.[11]

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- Forced Degradation Studies: To identify degradants formed under stress conditions (acid, base, oxidation, heat, light).
- Impurity Reference Standard Characterization: To confirm the structure and purity of newly synthesized impurity standards.

Conclusion

The purity analysis of N-Isopropyl-3-phenyl-1-propanamine requires a well-designed, validated LC-MS strategy. This guide has compared two powerful, yet distinct, methodologies. The UPLC-TQ-MS method stands out for its superior speed and sensitivity, making it the workhorse for high-throughput, routine quantitative analysis in a regulated QC environment. In contrast, the HPLC-HRMS method offers unparalleled capability for the identification of unknown impurities through high mass accuracy and orthogonal selectivity. Its strength lies in R&D, troubleshooting, and comprehensive impurity profiling.

Ultimately, a holistic analytical control strategy in a pharmaceutical setting will leverage both approaches: employing HRMS during development to build a deep understanding of the impurity profile and then transferring the analysis of specified impurities to a rapid and robust TQ-MS method for routine manufacturing control. This dual approach ensures both comprehensive product knowledge and efficient quality assurance, safeguarding the final product's safety and efficacy.

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